

2-Amino-1-phenylethanol safety and hazards information

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Compound of Interest

Compound Name: 2-Amino-1-phenylethanol

Cat. No.: B155150

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An In-depth Technical Guide on the Safety and Hazards of 2-Amino-1-phenylethanol

This technical guide provides comprehensive safety and hazard information for **2-Amino-1-phenylethanol**, intended for researchers, scientists, and professionals in drug development. The document details the substance's chemical identity, physical properties, toxicological profile, and safe handling procedures, adhering to stringent data presentation and visualization requirements.

Chemical Identity and Physical Properties

2-Amino-1-phenylethanol is a phenylethanolamine that serves as a versatile intermediate in the synthesis of various pharmaceuticals.^{[1][2]} It is essential to distinguish between the racemic mixture (CAS 7568-93-6) and its individual enantiomers, as their hazard profiles can differ.

Table 1: Chemical Identification of **2-Amino-1-phenylethanol**

Identifier	Value	Reference
Chemical Name	2-Amino-1-phenylethanol	[2]
Synonyms	α -(Aminomethyl)benzyl alcohol, Phenylethanolamine	[1]
CAS Number	7568-93-6 (Racemate)	[3]
EC Number	231-469-1	[3]
Molecular Formula	C ₈ H ₁₁ NO	[2]
Molecular Weight	137.18 g/mol	[4]

| InChI Key | ULSIYEODSMZIPX-UHFFFAOYSA-N (Racemate) | [\[5\]](#) |

Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	White solid / powder to crystal	[1]
Melting Point	56-58 °C	[1] [5]
Boiling Point	160 °C at 17 mmHg	[1] [5]
Solubility	Soluble in DMSO. Insoluble in water.	
Stability	Stable under normal ambient and anticipated storage and handling conditions.	[1]

| Incompatibilities | Strong oxidizing agents, acids, acid chlorides, acid anhydrides. | [\[1\]](#) |

Hazard Classification and Toxicological Profile

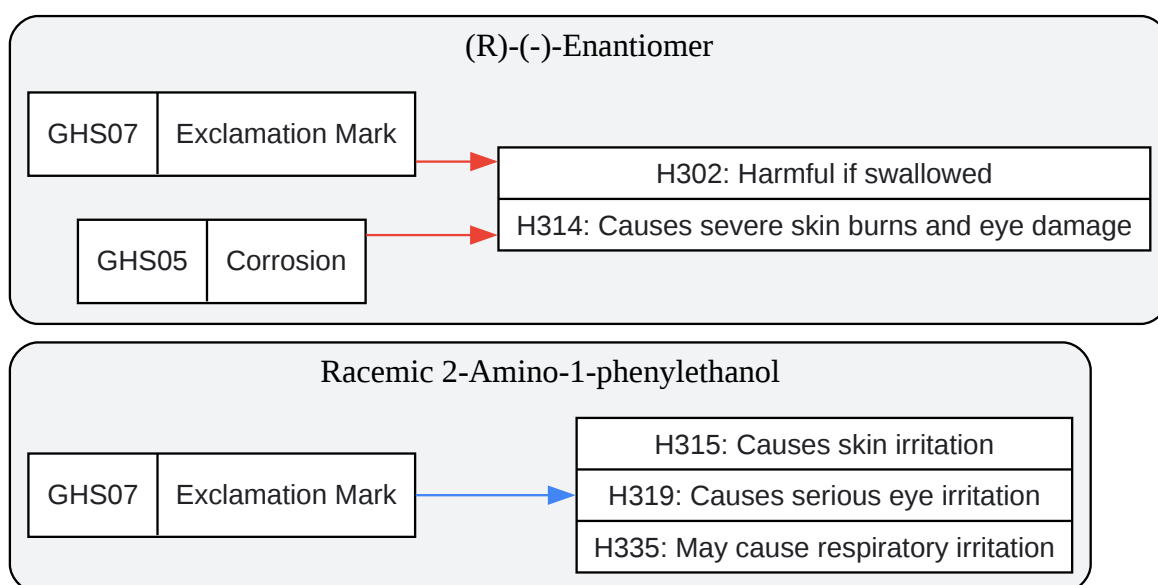
The hazard classification of **2-Amino-1-phenylethanol** varies significantly between the racemic mixture and its enantiomers. The racemate is classified primarily as an irritant,

whereas the (R)-(-)-enantiomer is classified as corrosive and harmful if swallowed.^[3]^[4]

Table 3: GHS Hazard Classification Summary

Substance Form	Pictograms	Signal Word	Hazard Statements	Classification	Reference
Racemic Mixture	GHS07	Warning	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	Skin Irrit. 2, Eye Irrit. 2A, STOT SE 3	^[3] ^[5]

| (R)-(-)-Enantiomer | GHS05, GHS07 | Danger | H302: Harmful if swallowed
H314: Causes severe skin burns and eye damage | Acute Tox. 4 (Oral), Skin Corr. 1B ^[4] |



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Caption: GHS Hazard Profiles for Racemic vs. Enantiomeric **2-Amino-1-phenylethanol**.

Toxicological Data Summary

- Acute Toxicity: The racemic mixture is generally not classified as acutely toxic.[6] However, the (R)-(-)-enantiomer is considered harmful if swallowed.[4] Acute toxicity data for the hydrochloride salt is available, showing lethal doses in rodent studies.

Table 4: Acute Toxicity Data for **2-Amino-1-phenylethanol** Hydrochloride

Test Type	Route of Exposure	Species	Dose/Duration	Reference
LDLo	Subcutaneous	Rat	320 mg/kg	
LDLo	Oral	Mouse	1250 mg/kg	
LD50	Intraperitoneal	Mouse	520 mg/kg	

| LDLo | Intravenous | Mouse | 275 mg/kg | |

- Skin and Eye Irritation: The racemate causes skin and serious eye irritation.[3] The (R)-(-)-enantiomer is more severe, causing skin burns and eye damage.[4]
- Respiratory and Skin Sensitization: The substance is not classified as a respiratory or skin sensitizer.[6]
- Mutagenicity, Carcinogenicity, and Reproductive Toxicity: It is not classified as a germ cell mutagen, carcinogen, or reproductive toxicant.[6]
- Specific Target Organ Toxicity (STOT): Single exposure may cause respiratory tract irritation.[3] It is not classified for specific target organ toxicity from repeated exposure.[6]

Fire and Explosion Hazards

2-Amino-1-phenylethanol is a combustible solid. While the delivered form is not typically prone to dust explosion, the enrichment of fine dust can create an explosion hazard.[3]

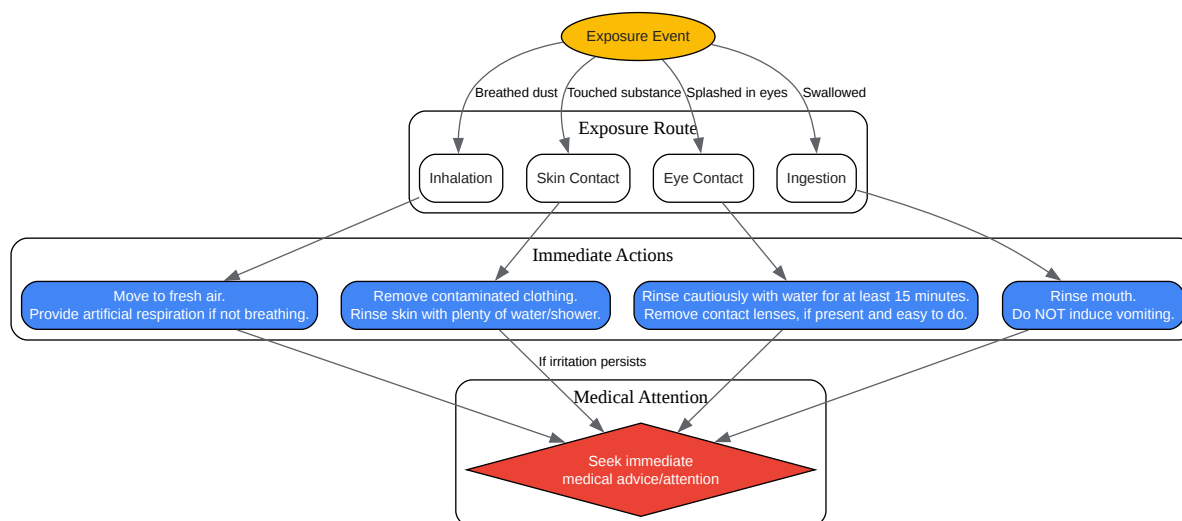
- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.
- Hazardous Combustion Products: In a fire, it may liberate toxic fumes including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^[6]
- Special Precautions: Firefighters should wear self-contained breathing apparatus.^[7]

Ecotoxicity

The substance is not classified as hazardous to the aquatic environment.^[3] It is not expected to significantly accumulate in organisms, with a reported n-octanol/water partition coefficient (log KOW) of -0.2.^[3] Detailed aquatic toxicity studies (e.g., LC50 for fish) are not available in the reviewed literature.

Safe Handling, Storage, and First Aid

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Ensure adequate ventilation and use personal protective equipment (PPE), including gloves, safety goggles, and a dust mask.^[3]
- Storage: Store in a cool, dry, and well-ventilated place. Keep containers tightly closed. The recommended storage temperature is between 2–8 °C.^[3]
- First Aid: Immediate medical attention is crucial in case of significant exposure.



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Caption: Decision workflow for first aid measures following exposure.

Experimental Protocols

Detailed experimental reports for **2-Amino-1-phenylethanol** are not publicly available. The toxicological data presented are based on standardized testing methodologies, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity Testing (OECD Guidelines 420, 423, 425)

These guidelines describe methods to assess the adverse effects of a single oral dose of a substance.[8][9]

- Principle: A stepwise procedure where the substance is administered to animals (typically rodents) at defined dose levels.[9] The outcome (mortality or survival) at one step determines the dose for the next step. This approach minimizes the number of animals used while allowing for classification according to the Globally Harmonised System (GHS).[8][9]
- Methodology:
 - Animal Selection: Healthy, young adult animals of a single sex (usually females) are used. [9]
 - Dose Administration: The test substance is administered orally by gavage. Animals are fasted before dosing.[10]
 - Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[9]
 - Endpoint: The test allows for the determination of an LD50 value or classification into a GHS toxicity category.[8]

Skin Irritation/Corrosion Testing (In Vitro OECD Guideline 439)

This test uses a Reconstructed Human Epidermis (RhE) model to assess skin irritation potential, replacing traditional animal testing.[11][12]

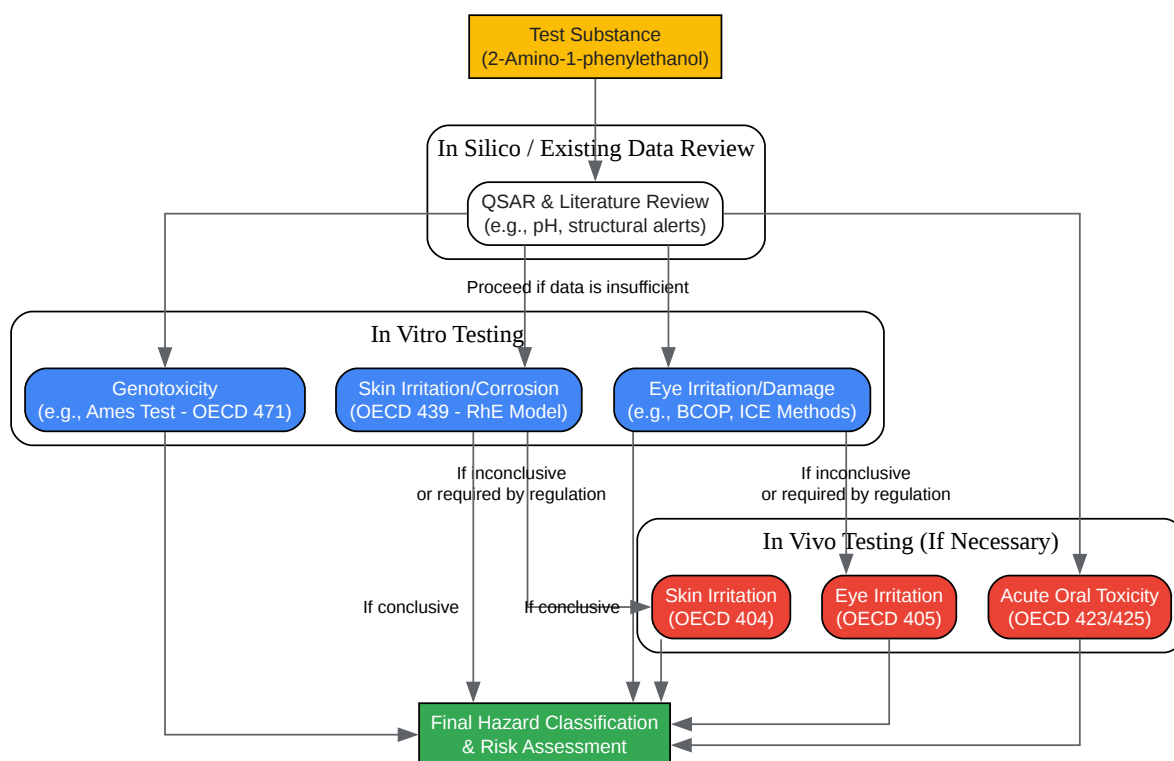
- Principle: The test chemical is applied topically to the RhE tissue. Skin irritation is identified by its ability to decrease cell viability below a defined threshold.[13]
- Methodology:
 - Tissue Preparation: Commercially available RhE models are equilibrated in culture plates. [14]

- Exposure: A fixed dose of the test substance is applied to the tissue surface for a defined period (e.g., 60 minutes).[11]
- Viability Assessment: After exposure and a post-incubation period, tissue viability is measured using a quantitative assay, such as the MTT assay, which measures the metabolic activity of viable cells.[12]
- Classification: If the mean relative tissue viability is reduced to $\leq 50\%$, the substance is classified as an irritant (UN GHS Category 2).[11]

Eye Irritation/Corrosion Testing (OECD Guideline 405)

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.[15]
[16]

- Principle: The test substance is applied in a single dose to one eye of an experimental animal (typically a rabbit), with the untreated eye serving as a control.[16] A weight-of-evidence analysis using in vitro data is strongly recommended before any in vivo testing is performed.[15][17]
- Methodology:
 - Procedure: Following the administration of systemic analgesics and topical anesthetics to minimize animal distress, the substance is applied.[15]
 - Observation: The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) and scored for lesions of the cornea, iris, and conjunctiva.[16]
 - Endpoint: The severity and reversibility of the observed effects determine the classification of the substance. The study duration can be up to 21 days to assess reversibility.[18]



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Caption: General tiered workflow for chemical toxicity assessment.

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